

Technical Support Center: Preventing Aggregation of Myosin H Chain Fragment Peptide

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Compound of Interest

Compound Name: *Myosin H Chain Fragment, mouse*

Cat. No.: *B15598629*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the aggregation of the Myosin H Chain Fragment peptide (Sequence: Ac-RSLKLMATLFSTYASADR-OH) in solution.

Frequently Asked Questions (FAQs)

Q1: What are the physicochemical properties of the Myosin H Chain Fragment peptide?

A1: The Myosin H Chain Fragment peptide with the sequence Ac-RSLKLMATLFSTYASADR-OH has the following properties:

- Molecular Formula: $C_{91}H_{149}N_{25}O_{28}S$ [1]
- Molecular Weight: Approximately 2073.5 g/mol [1]
- Isoelectric Point (pI): This peptide is predicted to be basic, with a theoretical isoelectric point (pI) around 9.75. This was determined using the ExpASY Compute pI/Mw tool, which calculates the theoretical pI based on the amino acid sequence. At a pH below its pI, the

peptide will carry a net positive charge, and at a pH above its pI, it will have a net negative charge.

- **Hydrophobicity:** The peptide contains a significant number of hydrophobic residues (L, M, A, F, V, Y), which can contribute to its tendency to aggregate in aqueous solutions.[2]

Q2: Why is my Myosin H Chain Fragment peptide aggregating in solution?

A2: Peptide aggregation is a common issue influenced by several factors:

- **pH near the Isoelectric Point (pI):** When the pH of the solution is close to the peptide's pI (around 9.75), the net charge on the peptide is minimal. This reduces electrostatic repulsion between peptide molecules, leading to aggregation.[3]
- **High Peptide Concentration:** At higher concentrations, the likelihood of intermolecular interactions and aggregation increases.[3]
- **Hydrophobic Interactions:** The hydrophobic amino acids in the peptide sequence can interact with each other to minimize their exposure to water, leading to the formation of aggregates. [3][4]
- **Temperature:** Elevated temperatures can sometimes increase aggregation by promoting conformational changes that expose hydrophobic regions. However, for some peptides, gentle warming can aid in dissolving aggregates.[5]
- **Ionic Strength:** The salt concentration of the solution can influence aggregation. Low ionic strength can sometimes enhance solubility for charged peptides, while high ionic strength can promote hydrophobic interactions, leading to aggregation.[6][7]
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a peptide solution can induce aggregation.[3]

Q3: What is the best way to store the Myosin H Chain Fragment peptide to prevent aggregation?

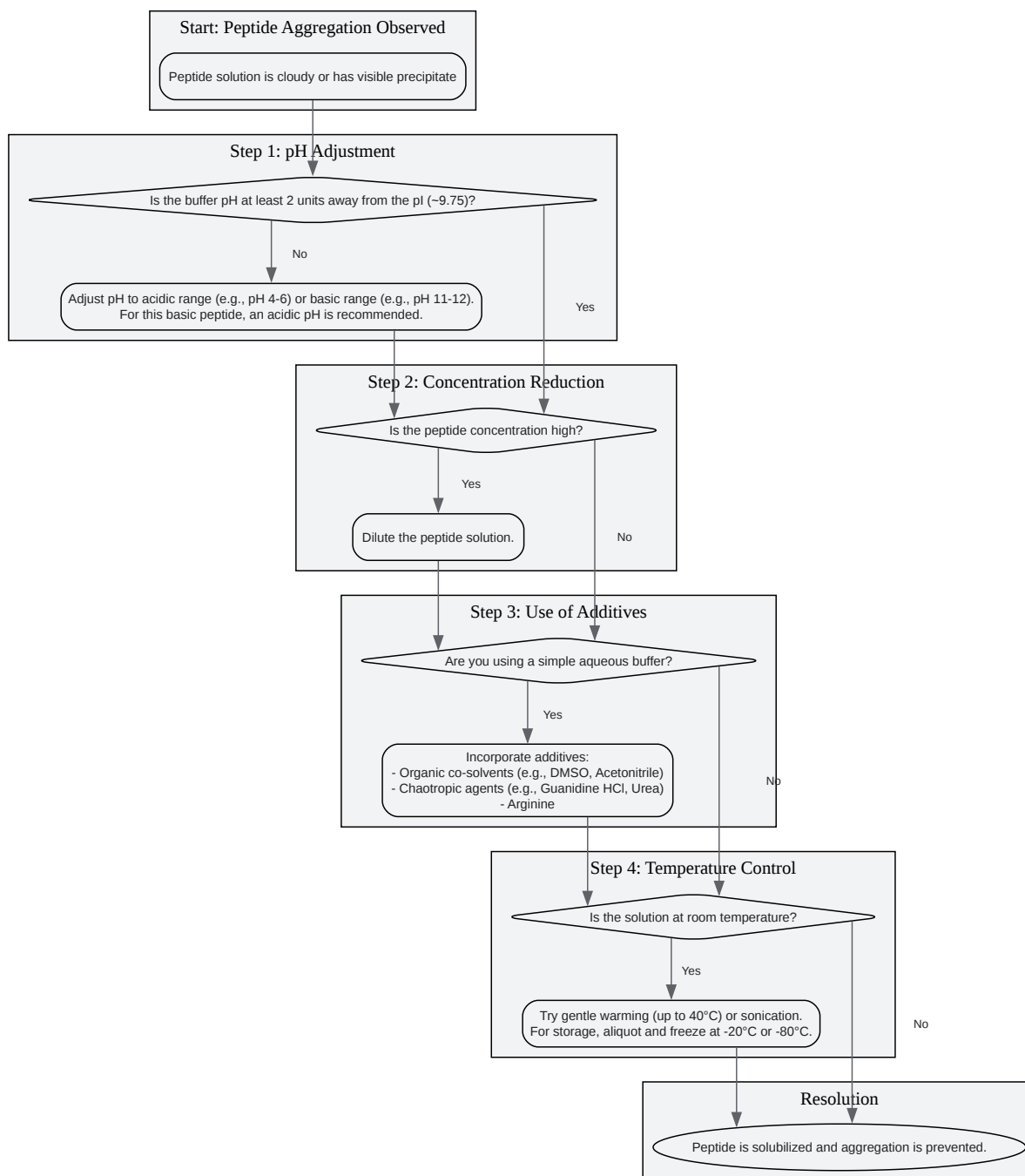
A3: Proper storage is critical for maintaining the integrity of your peptide:

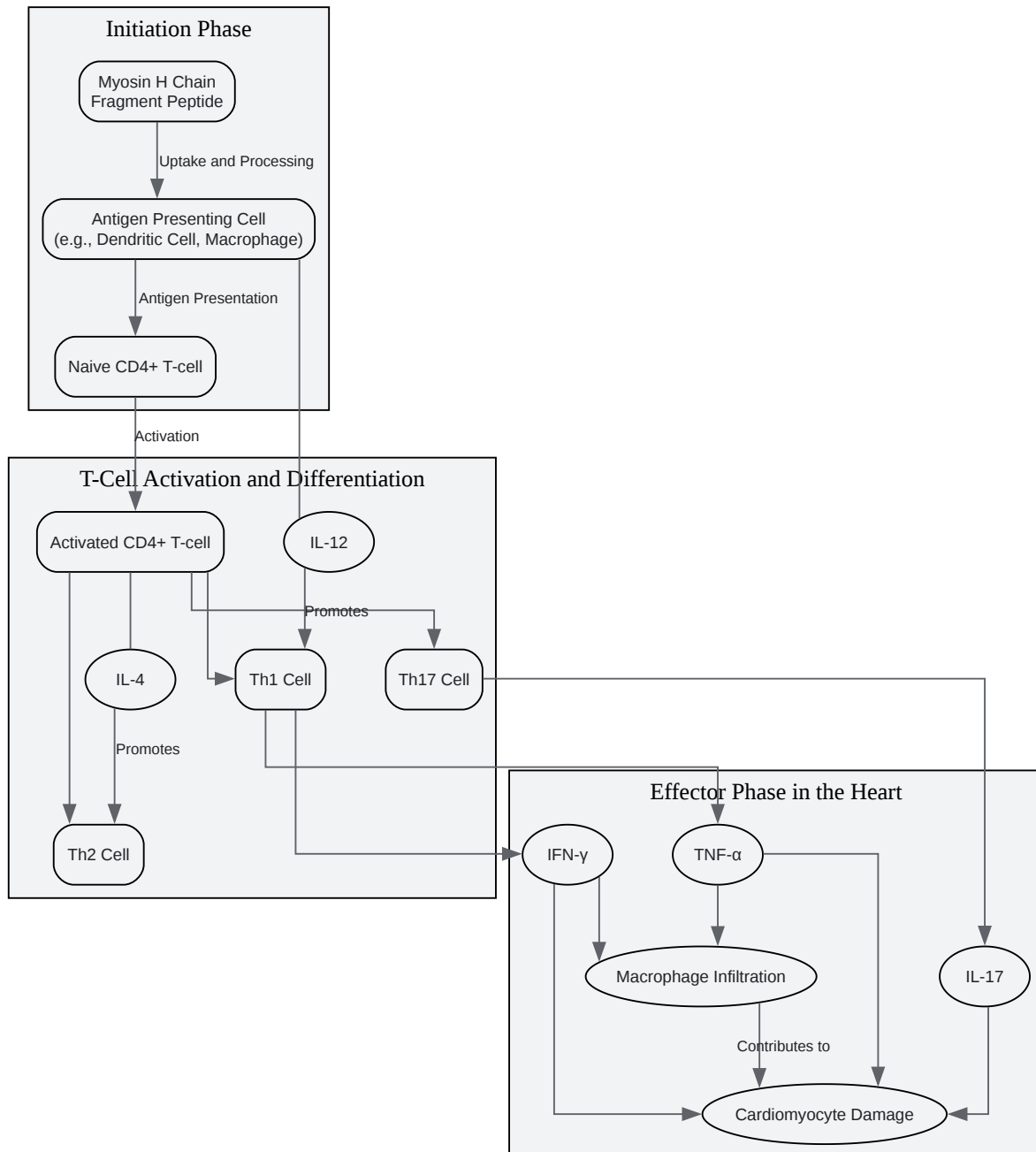
- **Lyophilized Peptide:** For long-term storage, the lyophilized (powder) form of the peptide should be stored at -20°C or -80°C in a desiccated environment.[3]
- **Peptide in Solution:** Once dissolved, it is highly recommended to aliquot the peptide solution into single-use vials and store them at -20°C or -80°C . This practice minimizes the number of damaging freeze-thaw cycles.[3] For peptides containing methionine (Met), like this one, storing in an oxygen-free environment is recommended to prevent oxidation.[8]

Troubleshooting Guide: Dissolving and Preventing Aggregation

If you are encountering issues with the aggregation of your Myosin H Chain Fragment peptide, follow this troubleshooting workflow.

Diagram: Troubleshooting Workflow for Peptide Aggregation





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